

Application Notes and Protocols: Tryptase Release Assay for Acitazanolast Hydrate

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Compound of Interest

Compound Name: *Acitazanolast hydrate*

Cat. No.: *B12723023*

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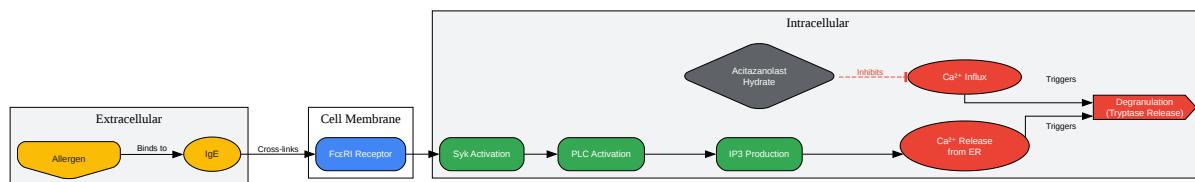
Introduction

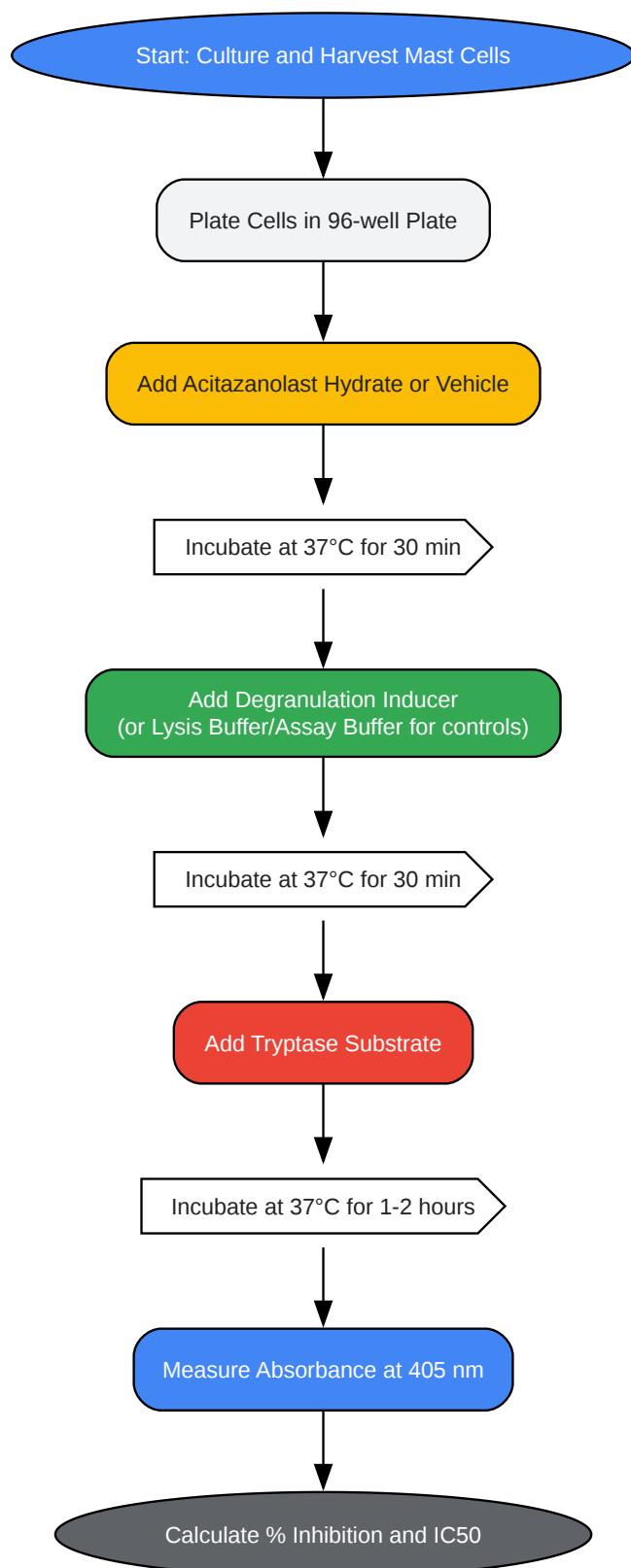
Acitazanolast hydrate is an anti-allergic agent that functions as a mast cell stabilizer.^{[1][2]} Mast cells are key players in allergic and inflammatory responses, releasing a variety of potent mediators, including histamine and tryptase, upon activation.^{[1][3]} Tryptase, a serine protease, is a specific and reliable marker of mast cell activation.^{[4][5]} This document provides a detailed protocol for a tryptase release assay to evaluate the inhibitory effect of **Acitazanolast hydrate** on mast cell degranulation.

Mechanism of Action of Acitazanolast Hydrate

Acitazanolast hydrate exerts its therapeutic effect by stabilizing mast cells, thereby preventing the release of histamine and other inflammatory mediators.^{[1][2]} The primary mechanism involves the inhibition of mast cell degranulation.^[1] This is achieved, at least in part, by modulating intracellular calcium levels.^{[1][6]} An influx of calcium into the mast cell is a critical step for the activation of enzymes that lead to degranulation.^{[1][3]} By interfering with this calcium influx, **Acitazanolast hydrate** prevents the cascade of events that results in the release of tryptase and other allergic mediators.^{[1][2]}

Below is a diagram illustrating the proposed signaling pathway for mast cell degranulation and the inhibitory action of **Acitazanolast hydrate**.



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